

Application Notes and Protocols: Palladium-Catalyzed Synthesis of 2-(3-Methylphenyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(3-methylphenyl)benzoic Acid

Cat. No.: B009087

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This document provides detailed application notes and protocols for the synthesis of **2-(3-methylphenyl)benzoic acid**, a valuable building block in medicinal chemistry and materials science. The primary method described is the Suzuki-Miyaura cross-coupling reaction, a robust and versatile palladium-catalyzed carbon-carbon bond-forming reaction.

Introduction

2-(3-Methylphenyl)benzoic acid and its derivatives are important intermediates in the synthesis of various pharmaceuticals and functional materials. The biaryl scaffold is a common motif in bioactive molecules. The palladium-catalyzed Suzuki-Miyaura coupling reaction provides an efficient and high-yielding route to this class of compounds. This reaction involves the coupling of an aryl halide with an arylboronic acid in the presence of a palladium catalyst and a base.

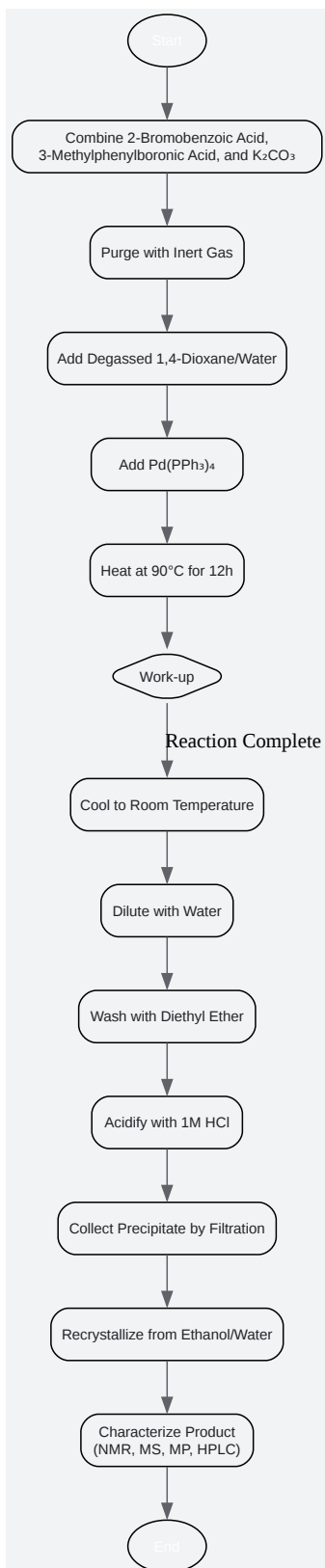
This application note details a reliable protocol for the synthesis of **2-(3-methylphenyl)benzoic acid** from 2-bromobenzoic acid and 3-methylphenylboronic acid.

Reaction Scheme

The overall reaction for the synthesis of **2-(3-methylphenyl)benzoic acid** via Suzuki-Miyaura coupling is as follows:

Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Diagram 2: Experimental Workflow



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Caption: Step-by-step workflow for the synthesis of **2-(3-methylphenyl)benzoic acid**.

Conclusion

The described palladium-catalyzed Suzuki-Miyaura coupling provides an effective and reproducible method for the synthesis of **2-(3-methylphenyl)benzoic acid**. The protocol is suitable for laboratory-scale synthesis and can likely be adapted for larger-scale production with appropriate optimization. The high yield and purity of the final product make this a valuable procedure for researchers in organic synthesis and drug discovery.

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